

molecular structure and weight of 3-Chloro-2-methylphenol

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Compound of Interest

Compound Name: 3-Chloro-2-methylphenol

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An In-depth Technical Guide to 3-Chloro-2-methylphenol

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the molecular structure and properties of **3-Chloro-2-methylphenol**, a compound of interest in various chemical and pharmaceutical research fields.

Molecular and Chemical Identity

3-Chloro-2-methylphenol, also known by its synonym 3-Chloro-o-cresol, is an organic compound with the systematic IUPAC name **3-chloro-2-methylphenol**.^[1] It is a substituted aromatic compound derived from phenol. The structure consists of a benzene ring substituted with a hydroxyl group (-OH), a chlorine atom (-Cl), and a methyl group (-CH₃) at positions 1, 3, and 2, respectively.

Physicochemical Data

A summary of the key quantitative data for **3-Chloro-2-methylphenol** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C7H7ClO	[1] [2] [3] [4] [5] [6]
Molecular Weight	142.58 g/mol	[1] [2] [3] [4] [5]
CAS Number	3260-87-5	[2] [3] [4] [5] [6]
IUPAC Name	3-chloro-2-methylphenol	[1]
SMILES	<chem>Cc1c(O)cccc1Cl</chem>	
InChI	1S/C7H7ClO/c1-5-6(8)3-2-4-7(5)9/h2-4,9H,1H3	

Molecular Structure

The two-dimensional chemical structure of **3-Chloro-2-methylphenol** is depicted below. This visualization aids in understanding the spatial arrangement of the atoms and functional groups, which is crucial for predicting its chemical behavior and interactions in biological systems.

Caption: 2D structure of **3-Chloro-2-methylphenol**.

This guide serves as a foundational resource for professionals engaged in research and development activities involving **3-Chloro-2-methylphenol**. The provided data and structural visualizations are intended to support further investigation and application of this compound.

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References

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